

Essential Safety and Operational Guidance for 1-Cyclohexene-1-carboxylic Acid

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Compound of Interest

Compound Name: 1-Cyclohexene-1-carboxylic acid

Cat. No.: B1209419

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This guide provides immediate, essential safety and logistical information for handling **1-Cyclohexene-1-carboxylic acid** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this chemical.

Chemical Identifier:

Property	Value
Chemical Name	1-Cyclohexene-1-carboxylic acid
CAS Number	636-82-8
Molecular Formula	C7H10O2
Molecular Weight	126.15 g/mol [1]

Hazard Identification and Classification

1-Cyclohexene-1-carboxylic acid is classified as a hazardous substance. The primary hazards are associated with its corrosive and irritant properties.[\[1\]](#)

GHS Hazard Statements:

- H314 / H315: Causes severe skin burns and irritation.[\[1\]](#)[\[2\]](#)

- H318 / H319: Causes serious eye damage and irritation.[1][2]
- H335: May cause respiratory irritation.[2]

Signal Word: Danger or Warning

Hazard Pictograms:

corrosive, irritant

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Cyclohexene-1-carboxylic acid** to minimize exposure and ensure personal safety.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.[3]	Protects against splashes that can cause serious eye damage.[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. Long-sleeved clothing and a chemical-resistant apron are also recommended.[3][5]	Prevents skin contact, which can cause irritation or burns.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is recommended if handling large quantities, if dust or aerosols are generated, or if ventilation is inadequate.[3] A gas mask or self-contained breathing apparatus may be necessary in emergency situations.[4]	Protects against inhalation of dust or vapors that may cause respiratory irritation.[2]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial for maintaining a safe laboratory environment.

Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.[3][5]
- Avoid contact with skin, eyes, and clothing.[4]
- Do not breathe dust, fumes, or vapors.[2][3]
- Wash hands thoroughly after handling the substance.[2]
- Ensure that eyewash stations and safety showers are readily accessible.[2][3]

Storage Conditions:

- Keep the container tightly closed in a dry, cool, and well-ventilated place.[2][6]
- Store away from incompatible materials such as strong oxidizing agents and bases.[3][6]
- Store in a segregated and approved area, potentially under an inert gas like nitrogen or argon.[3][5]

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Instructions
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek immediate medical attention if irritation or burns occur.[3]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[3][4]

Accidental Release and Disposal Plan

A clear plan for managing spills and disposing of waste is essential for laboratory safety and environmental protection.

Accidental Release Measures:

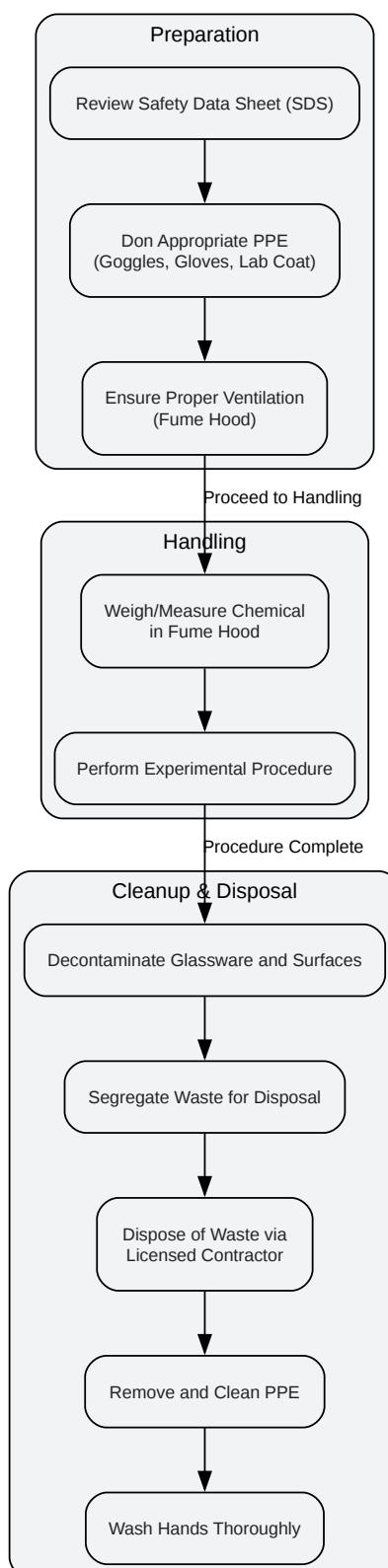
- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wear appropriate PPE. For solid spills, sweep up and shovel into a suitable container for disposal.[6] For liquid spills, use an inert absorbent material like sand or silica gel to soak up the spill.[3]
- Decontamination: Clean the spill area thoroughly.
- Reporting: Report the incident to the appropriate safety personnel.

Disposal Plan:

- Dispose of **1-Cyclohexene-1-carboxylic acid** and any contaminated materials in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains or waterways.[\[3\]](#)
- Waste should be handled by a licensed professional waste disposal service.

Procedural Workflow for Handling **1-Cyclohexene-1-carboxylic Acid**

The following diagram illustrates the standard workflow for safely handling **1-Cyclohexene-1-carboxylic acid** in a laboratory setting.



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